

Application Notes and Protocol for Textile Dyeing with Reactive Blue 181

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Compound of Interest

Compound Name: Reactive blue 181

Cat. No.: B1178194

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These application notes provide a comprehensive protocol for the use of **Reactive Blue 181** (CAS No. 126601-88-5) in the dyeing of cellulosic textiles such as cotton. Due to the wide variety of reactive dye structures, the specific dyeing temperature and alkali requirements are determined by the dye's reactive group. This protocol outlines a general procedure for a typical exhaust dyeing process, which can be adapted based on the specific classification (e.g., "cold brand" or "hot brand") of the **Reactive Blue 181** being used. It is recommended to consult the manufacturer's technical data sheet for precise parameters.

Overview and Principle

Reactive dyes are a class of colored organic substances that form a covalent bond with the fiber, becoming an integral part of the textile.^{[1][2]} This chemical reaction ensures high wash fastness and vibrant shades. The dyeing process with reactive dyes on cellulosic fibers, such as cotton, typically involves three stages:

- **Exhaustion:** The dye is transferred from the dyebath to the fiber surface in the presence of an electrolyte, such as sodium chloride or sodium sulfate.^{[3][4]}
- **Fixation:** An alkali is added to the dyebath to raise the pH, which facilitates the chemical reaction between the dye and the hydroxyl groups of the cellulose fibers.^{[3][4]}

- **Wash-off:** A thorough washing process is necessary to remove any unfixed or hydrolyzed dye from the fabric surface, which is crucial for achieving good fastness properties.

Materials and Reagents

2.1. Textile Substrate:

- Pre-scoured and bleached 100% cotton fabric

2.2. Dyestuff and Chemicals:

- **Reactive Blue 181**
- Sodium Chloride (NaCl) or Glauber's Salt (Na_2SO_4) (Electrolyte)
- Soda Ash (Na_2CO_3) (Alkali for medium to high-temperature dyeing)
- Caustic Soda (NaOH) (Alkali, often used in combination with soda ash for certain dye types)
- Acetic Acid (CH_3COOH) (for neutralization)
- Wetting Agent
- Sequestering Agent (to prevent interference from metal ions in hard water)
- Soaping Agent (non-ionic detergent)

Equipment

- Laboratory-scale dyeing machine (e.g., beaker dyer, shaking water bath)
- Beakers and graduated cylinders
- Pipettes
- pH meter
- Digital balance

- Thermometer
- Glass stirring rods
- Drying oven

Experimental Protocols

4.1. Preparation of Stock Solutions:

- Dye Solution (1% w/v): Accurately weigh 1.0 g of **Reactive Blue 181** powder, make a paste with a small amount of cold water, and then dissolve it in distilled water to a final volume of 100 mL.
- Salt Solution (20% w/v): Dissolve 20 g of sodium chloride in distilled water to a final volume of 100 mL.
- Alkali Solution (20% w/v): Dissolve 20 g of soda ash in distilled water to a final volume of 100 mL.

4.2. General Exhaust Dyeing Protocol for Cotton:

This protocol is based on a liquor-to-goods ratio (L:R) of 20:1. Adjustments can be made as needed.

- Pre-treatment: Ensure the cotton fabric is thoroughly scoured and bleached to remove impurities, which allows for even dye penetration.^[4]
- Dye Bath Preparation:
 - Set up the dyeing vessel with the calculated amount of water.
 - Add a wetting agent (e.g., 0.5-1.0 g/L) and a sequestering agent (e.g., 0.5-1.0 g/L) to the dyebath.
 - Add the pre-dissolved **Reactive Blue 181** dye solution.
 - Introduce the wetted cotton fabric into the dyebath.

- Dyeing Cycle:
 - Start the dyeing machine and run for 10-15 minutes at room temperature to ensure even distribution of the dye.
 - Gradually add the required amount of electrolyte (sodium chloride or Glauber's salt) in portions over 15-20 minutes.
 - Raise the temperature to the target dyeing temperature (see Table 1) over 20-30 minutes.
 - Continue dyeing at this temperature for 30-45 minutes to allow for dye exhaustion.
- Fixation:
 - Add the required amount of pre-dissolved alkali (soda ash) to the dyebath in portions over 10-15 minutes.
 - Continue the dyeing process for another 45-60 minutes for fixation.
- Post-Dyeing Treatment:
 - Drain the dyebath.
 - Rinse the dyed fabric with cold water.
 - Neutralize the fabric with a dilute solution of acetic acid (e.g., 0.5-1.0 g/L) at 50-60°C for 10 minutes.
 - Perform a soaping treatment with a non-ionic detergent (e.g., 1-2 g/L) at or near the boil (90-95°C) for 10-15 minutes to remove unfixed dye.
 - Rinse the fabric thoroughly with hot and then cold water until the water runs clear.
 - Squeeze the excess water and dry the fabric in an oven or by air drying.

Data Presentation

Table 1: General Dyeing Parameters for Reactive Dyes on Cotton (Exhaust Method)

Parameter	"Cold" Brand Dyes	"Hot" Brand Dyes
Dyeing Temperature	30 - 60 °C	80 - 95 °C
Electrolyte (NaCl)		
- Pale Shades (<1% owf)	20 - 40 g/L	30 - 50 g/L
- Medium Shades (1-3% owf)	40 - 60 g/L	50 - 70 g/L
- Dark Shades (>3% owf)	60 - 80 g/L	70 - 90 g/L
Alkali		
- Soda Ash (Na ₂ CO ₃)	10 - 20 g/L	15 - 25 g/L
Fixation Time	45 - 60 min	45 - 60 min
Liquor Ratio	1:10 to 1:30	1:10 to 1:30

owf: on the weight of fabric

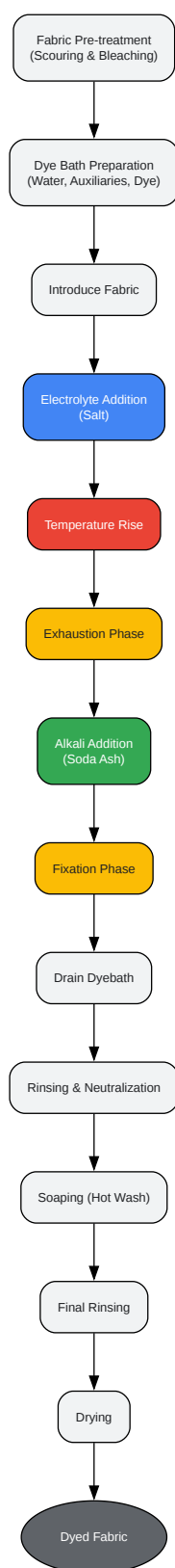
Table 2: Typical Fastness Properties of Reactive Dyes on Cotton

Fastness Property	Test Method	Typical Rating (1-5 Scale)
Light Fastness	ISO 105-B02	4-5
Washing Fastness	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Perspiration Fastness	ISO 105-E04	4-5

Ratings can vary based on the specific dye, shade depth, and processing conditions.

Visualization

Diagram 1: Experimental Workflow for Exhaust Dyeing of Cotton with **Reactive Blue 181**



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Caption: Exhaust Dyeing Workflow for Cotton with Reactive Dyes.

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References

- 1. researchgate.net [researchgate.net]
- 2. Vinyl sulfone dyes - Wikipedia [en.wikipedia.org]
- 3. Decolorization of anthraquinone dye Reactive Blue 181 solution by UV/H₂O₂ process- Science-Chemical Encyclopedia-lookchem [lookchem.com]
- 4. Reactive blue 181 CAS#: 126601-88-5 [amp.chemicalbook.com]
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